

Essential Safety and Operational Guide for Handling N6-Propionyl-L-lysine

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Compound of Interest

Compound Name: N6-Propionyl-L-lysine

Cat. No.: B170580

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **N6-Propionyl-L-lysine**. While the chemical, physical, and toxicological properties of this compound have not been fully investigated, it is imperative to handle it with due care, adhering to the precautionary measures outlined below to ensure personal and environmental safety.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure when handling **N6-Propionyl-L-lysine**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications & Use
Eye Protection	Safety Goggles	Should be worn to protect against dust particles or splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable for preventing skin contact. [1]
Body Protection	Lab Coat	A standard lab coat should be worn to protect clothing and skin. [1]
Respiratory Protection	Respirator	Recommended when handling the lyophilized powder to minimize the risk of inhalation. [1] Work in a well-ventilated area.

Precautionary statements advise wearing protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **N6-Propionyl-L-lysine** and ensure the safety of laboratory personnel.

Step-by-Step Handling Procedure:

- Preparation: Ensure the designated work area is clean, uncluttered, and located in a well-ventilated space.[\[1\]](#)[\[2\]](#)
- Don PPE: Before handling, put on all required personal protective equipment, including a lab coat, safety goggles, and chemical-resistant gloves.[\[1\]](#)
- Weighing: When weighing the lyophilized powder, do so in a designated area, taking care to avoid the creation of dust.

- Reconstitution: If preparing a solution, add the solvent slowly and ensure the container is securely capped before mixing. For aqueous solutions, it is recommended to filter and sterilize with a 0.22 μm filter before use.[3][4]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[2]
Contaminated work clothing should not be allowed out of the workplace.[2]

Storage:

- Lyophilized Powder: Store at -20°C , keeping it desiccated. In this form, the chemical is stable for 36 months.
- In Solution: Store at -20°C and use within one month to prevent loss of potency. It is advisable to aliquot the solution to avoid multiple freeze-thaw cycles.

Disposal Plan

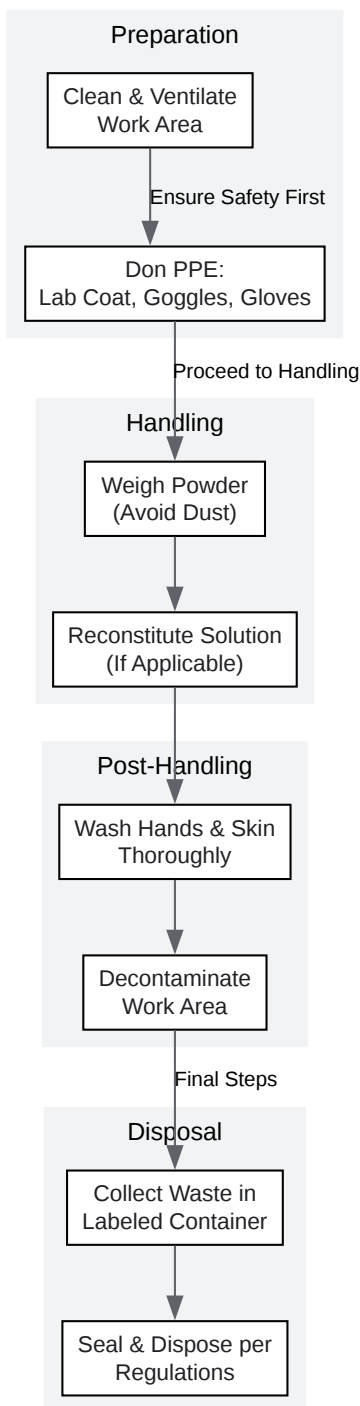
Proper disposal of **N6-Propionyl-L-lysine** and its containers is crucial to prevent environmental contamination.

Step-by-Step Disposal Procedure:

- Waste Collection: Place the compound, in either solid or solution form, into a clearly labeled waste container designated for chemical waste.[1]
- Container Sealing: Securely seal the waste container to prevent any leakage.[1]
- Disposal: Dispose of the contents and container in accordance with local, state, and federal regulations.[2] Avoid release into the environment.[2]

Experimental Workflow for Safe Handling

Workflow for Safe Handling of N6-Propionyl-L-lysine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **N6-Propionyl-L-lysine**.

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